

# Commercial Suppliers and Technical Guide for High-Purity Tricaprilin-13C3

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## Compound of Interest

Compound Name: *Tricaprilin-13C3*

Cat. No.: *B1588366*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Tricaprilin-13C3**, a stable isotope-labeled medium-chain triglyceride crucial for metabolic research and as an internal standard in analytical chemistry. This document outlines commercial suppliers, their product specifications, detailed experimental protocols for its use, and the key signaling pathways it influences.

## Introduction to Tricaprilin-13C3

**Tricaprilin-13C3** is a form of tricaprilin in which three carbon atoms have been replaced with the stable isotope carbon-13. This isotopic labeling allows for the precise tracing and quantification of tricaprilin and its metabolites in biological systems using mass spectrometry-based techniques. Its primary applications are in metabolic research, particularly in studying lipid metabolism, and as an internal standard for the accurate quantification of unlabeled tricaprilin in various matrices.<sup>[1][2][3]</sup>

Tricaprilin itself, a triglyceride composed of three caprylic acid (C8) molecules, is under investigation as a ketogenic agent for neurological conditions like Alzheimer's disease and migraine.<sup>[4]</sup> The underlying principle is that it provides an alternative energy source for the brain in the form of ketone bodies, especially when glucose metabolism is impaired.<sup>[5][6][7][8]</sup>

## Commercial Suppliers of High-Purity Tricaprilin-13C3

Several reputable suppliers offer high-purity **Tricaprilin-13C3** for research purposes. The following table summarizes the available quantitative data from prominent commercial sources.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Isotopic Enrichment
MedChem Express	Tricaprilin-13C3	65402-55-3	C <sub>24</sub> <sup>13</sup> C <sub>3</sub> H <sub>50</sub> O <sub>6</sub>	473.66	≥98.0% (by NMR)	Not specified
Cambridge Isotope Laboratories, Inc.	Triolein (1,1,1- <sup>13</sup> C <sub>3</sub> , 99%) (as a representative triglyceride)	82005-46-7	C <sub>54</sub> *C <sub>3</sub> H <sub>104</sub> O <sub>6</sub>	888.41	98%	99 atom % <sup>13</sup> C
Toronto Research Chemicals	Custom Synthesis	-	-	-	High Purity (with full analytical data)	Customer specified
Omicron Biochemicals, Inc.	Custom Synthesis	-	-	-	High Purity	Customer specified

Note: While specific product data sheets for **Tricaprilin-13C3** were not available from all suppliers at the time of this guide's compilation, Cambridge Isotope Laboratories, Toronto Research Chemicals, and Omicron Biochemicals are leading manufacturers of stable isotope-labeled compounds and offer custom synthesis services to meet specific research needs, including high-purity **Tricaprilin-13C3** with defined isotopic enrichment.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) MedChemExpress provides a readily available source with a certificate of analysis confirming its purity.[\[1\]](#)

## Experimental Protocols

The following are detailed methodologies for key experiments involving the use of **Tricaprilin-13C3** or similar 13C-labeled triglycerides as metabolic tracers.

### In Vivo Stable Isotope Tracing of Medium-Chain Triglyceride Metabolism

This protocol outlines the general procedure for an in vivo study in mice to trace the metabolic fate of orally administered **Tricaprilin-13C3**.

Objective: To determine the rate of oxidation and tissue distribution of orally administered **Tricaprilin-13C3**.

Materials:

- High-purity **Tricaprilin-13C3**
- Vehicle for oral gavage (e.g., corn oil)
- Metabolic cages for collection of breath and urine/feces
- Gas chromatography-combustion-isotope ratio mass spectrometry (GC-C-IRMS) system
- Liquid chromatography-mass spectrometry (LC-MS) system
- Anesthesia (e.g., isoflurane)
- Surgical tools for tissue collection
- Liquid nitrogen

Procedure:

- Animal Acclimation: House mice in individual metabolic cages for at least 3 days prior to the experiment to acclimate them to the environment.
- Tracer Administration:

- Prepare a homogenous suspension of **Tricaprilin-13C3** in the vehicle.
- Administer a single oral gavage of the **Tricaprilin-13C3** suspension to fasted mice. The exact dose will depend on the specific study design.
- Sample Collection:
  - Breath Samples: Collect breath samples at regular intervals (e.g., every 15-30 minutes for the first 2 hours, then hourly) using the metabolic cages. The collected CO<sub>2</sub> is analyzed for <sup>13</sup>CO<sub>2</sub> enrichment.
  - Blood Samples: Collect small blood samples from the tail vein at predetermined time points. Plasma will be separated for fatty acid analysis.
  - Tissue Samples: At the end of the experiment, anesthetize the mice and collect tissues of interest (e.g., liver, brain, adipose tissue). Immediately freeze the tissues in liquid nitrogen to quench metabolic activity.
- Sample Analysis:
  - <sup>13</sup>CO<sub>2</sub> Analysis (GC-C-IRMS): Analyze the collected breath samples to determine the enrichment of <sup>13</sup>CO<sub>2</sub>. This provides a measure of the rate of oxidation of the administered **Tricaprilin-13C3**.[\[4\]](#)[\[10\]](#)
  - Plasma and Tissue Lipid Analysis (LC-MS/MS):
    - Extract total lipids from plasma and homogenized tissues using a modified Bligh-Dyer method.
    - Analyze the lipid extracts by LC-MS/MS to identify and quantify <sup>13</sup>C-labeled fatty acids and triglycerides. This will reveal the distribution and incorporation of the tracer into different lipid pools.[\[11\]](#)[\[13\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

## Quantification of Tricaprilin in Plasma using LC-MS/MS with Tricaprilin-13C3 as an Internal Standard

This protocol describes the use of **Tricaprilin-13C3** as an internal standard for the accurate quantification of unlabeled tricaprilin in plasma samples.

Objective: To accurately measure the concentration of tricaprilin in plasma samples.

Materials:

- Tricaprilin standard of known concentration
- High-purity **Tricaprilin-13C3**
- Plasma samples
- Protein precipitation solvent (e.g., acetonitrile)
- LC-MS/MS system with a C18 column

Procedure:

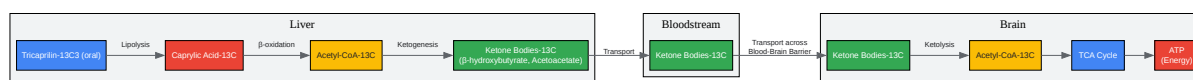
- Preparation of Standards and Internal Standard:
  - Prepare a stock solution of **Tricaprilin-13C3** (internal standard) in a suitable solvent (e.g., methanol) at a known concentration.
  - Prepare a series of calibration standards of unlabeled tricaprilin in blank plasma.
- Sample Preparation:
  - To a known volume of plasma sample, calibration standard, or quality control sample, add a fixed amount of the **Tricaprilin-13C3** internal standard solution.
  - Precipitate the plasma proteins by adding a sufficient volume of cold acetonitrile.
  - Vortex the samples and centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.

- LC-MS/MS Analysis:
  - Inject the reconstituted samples onto the LC-MS/MS system.
  - Use a C18 reversed-phase column with a suitable gradient of mobile phases (e.g., water with formic acid and acetonitrile with formic acid) to separate tricaprilin from other plasma components.
  - Set the mass spectrometer to monitor the specific precursor-to-product ion transitions for both unlabeled tricaprilin and **Tricaprilin-13C3** in multiple reaction monitoring (MRM) mode.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of unlabeled tricaprilin to the peak area of **Tricaprilin-13C3** against the concentration of the calibration standards.
  - Determine the concentration of tricaprilin in the unknown plasma samples by interpolating their peak area ratios on the calibration curve.

## Signaling Pathways and Experimental Workflows

### Ketone Body Metabolism in the Brain

Tricaprilin exerts its potential therapeutic effects by providing the brain with an alternative energy source, ketone bodies. When glucose metabolism is impaired, as seen in Alzheimer's disease, ketone bodies can bypass the defective pathways and fuel neuronal activity.[5][6][7][8]

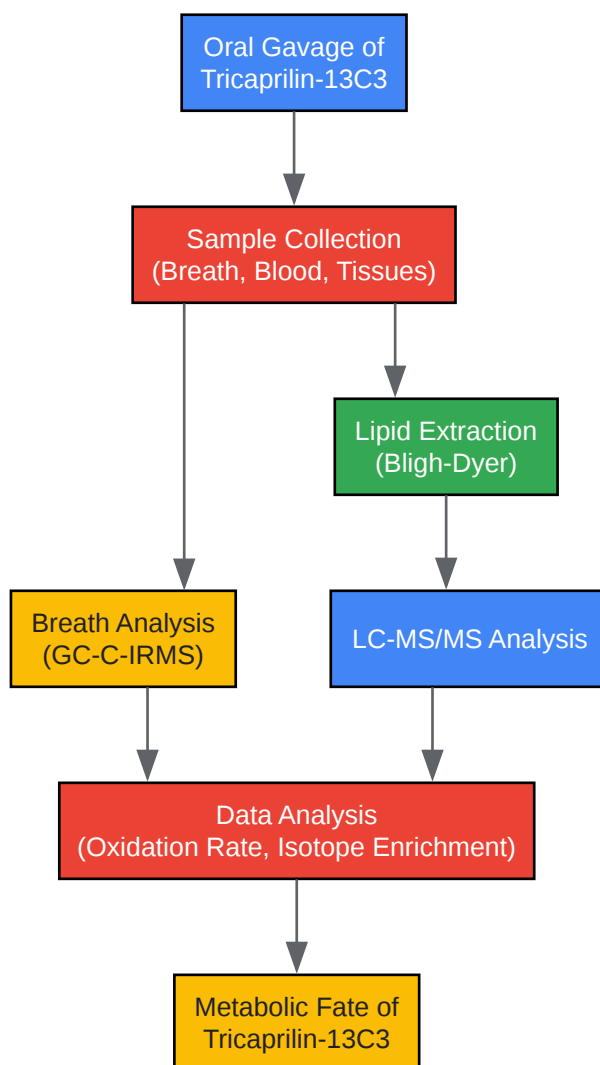


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Caption: Metabolic pathway of **Tricaprilin-13C3** to ketone bodies for brain energy.

## Experimental Workflow for In Vivo Metabolic Tracing

The following diagram illustrates a typical workflow for an in vivo metabolic tracing study using **Tricaprilin-13C3**.



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Caption: Workflow for in vivo metabolic tracing with **Tricaprilin-13C3**.

## Conclusion

High-purity **Tricaprilin-13C3** is an indispensable tool for researchers in the fields of metabolism, pharmacology, and drug development. Its commercial availability from specialized suppliers ensures access to well-characterized material for rigorous scientific investigation. The

experimental protocols outlined in this guide provide a foundation for designing and executing studies to probe the metabolic fate of medium-chain triglycerides and for the accurate quantification of tricaprilin. The understanding of its mechanism of action, particularly in providing an alternative energy source to the brain, opens avenues for therapeutic interventions in neurodegenerative diseases. This technical guide serves as a comprehensive resource for scientists and professionals leveraging the power of stable isotope labeling to advance their research.

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